A Comprehensive Technical Guide to the Structure Elucidation of 4-Amino-2-methoxybenzaldehyde

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Compound of Interest

Compound Name:	*4-Amino-2-methoxybenzaldehyde*
CAS No.:	*1196-65-2*
Cat. No.:	*B1289748*

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Abstract: The unambiguous determination of a chemical structure is the bedrock of research and development in the chemical and pharmaceutical sciences. This guide provides an in-depth, multi-technique approach to the structure elucidation of **4-Amino-2-methoxybenzaldehyde**, a key aromatic building block. By synergistically applying data from mass spectrometry (MS), infrared (IR) spectroscopy, and nuclear magnetic resonance (NMR) spectroscopy, complemented by classical chemical tests, we present a self-validating workflow. This document is designed for researchers and professionals, offering not just procedural steps but the causal logic behind the selection and interpretation of each analytical technique, ensuring scientific integrity and confidence in the final structural assignment.

Introduction and Initial Assessment

4-Amino-2-methoxybenzaldehyde is a substituted aromatic aldehyde containing three key functional groups: a primary amine (-NH2), a methoxy ether (-OCH3), and an aldehyde (-CHO). Its specific 1,2,4-substitution pattern on the benzene ring dictates its reactivity and suitability for various synthetic applications. Accurate confirmation of this precise structure is paramount

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before its use in complex multi-step syntheses, such as in drug development, where isomeric impurities can lead to significant downstream challenges.

The elucidation process begins with the determination of fundamental physicochemical properties and the molecular formula.

Table 1: Physicochemical Properties of **4-Amino-2-methoxybenzaldehyde**

Property	Value	Source
Molecular Formula	**$C_8H_9NO_2$**	**PubChem[1][2]**
Molecular Weight	151.16 g/mol	PubChem[1][2]
Appearance	Yellow to brown solid	AChemBlock[3]

| IUPAC Name | **4-amino-2-methoxybenzaldehyde** | PubChem[1] |

The molecular formula, $C_8H_9NO_2$, is the foundational hypothesis. Each analytical technique hereafter will serve to either confirm or refute this hypothesis, while progressively adding layers of structural detail.

The Integrated Spectroscopic Workflow

A robust structure elucidation strategy does not rely on a single technique but integrates data from orthogonal methods. Each method provides a unique piece of the structural puzzle, and their collective agreement provides a high degree of confidence.

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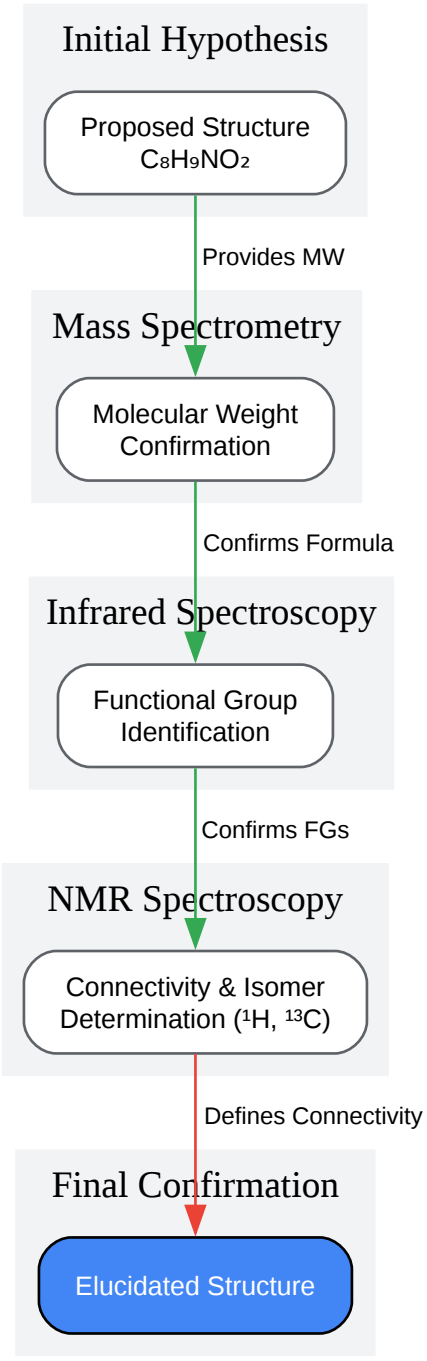

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Caption: Integrated workflow for structure elucidation.

Mass Spectrometry (MS): The Molecular Weight Gatekeeper

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Expertise & Causality: The first and most critical question is: "What is the molecular weight of the compound?" Electron Ionization Mass Spectrometry (EI-MS) provides this answer by measuring the mass-to-charge ratio (m/z) of the molecular ion ($M^{+\bullet}$). This value serves as a direct check against the calculated molecular weight from the proposed formula.

The expected exact mass for $C_8H_9NO_2$ is 151.0633 Da.[1][2] The observation of a molecular ion peak at m/z = 151 provides strong evidence for the proposed molecular formula.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Dissolve ~1 mg of **4-Amino-2-methoxybenzaldehyde** in 1 mL of a volatile solvent like dichloromethane or ethyl acetate.
- Instrumentation: Utilize a GC-MS system equipped with a capillary column (e.g., HP-5MS) suitable for separating aromatic compounds.[4][5]
- GC Method:
  - Injector Temperature: 250-300°C.[5][6]
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).[5]
  - Oven Program: Start at 50-100°C, hold for 1-2 minutes, then ramp at 10°C/min to 300°C.[5][6]
- MS Method:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.[5][6]
  - Mass Analyzer: Scan from m/z 40 to 500.[6]
  - Ion Source Temperature: 230°C.[6]

Trustworthiness: This protocol is self-validating. The GC component ensures that the mass spectrum is obtained from a pure compound, as impurities will be chromatographically

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separated. The resulting mass spectrum should show a clear molecular ion peak at the expected m/z value.

Infrared (IR) Spectroscopy: Fingerprinting the Functional Groups

Expertise & Causality: With the molecular formula confirmed, IR spectroscopy is used to verify the presence of the key functional groups. This technique is based on the principle that molecular bonds vibrate at specific quantized frequencies. When irradiated with infrared light, a molecule absorbs energy at frequencies corresponding to its vibrational modes.

For **4-Amino-2-methoxybenzaldehyde**, we expect to see characteristic absorption bands for the amine N-H bonds, the aldehyde C=O bond, the aromatic C=C bonds, and the ether C-O bond.

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR Spectroscopy

ATR-FTIR is the preferred method for solid samples as it requires minimal to no sample preparation.[7][8]

- Background Scan: Record a background spectrum of the clean ATR crystal (e.g., diamond or zinc selenide) to subtract atmospheric and instrumental interferences.
- Sample Application: Place a small amount of the solid sample directly onto the ATR crystal.[8]
- Pressure Application: Use the instrument's pressure clamp to ensure firm, even contact between the sample and the crystal.[8] This is crucial for obtaining a high-quality spectrum.
- Data Acquisition: Scan the sample over the range of 4000–400 cm^{-1}.[9] Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.[9]

Table 2: Key IR Absorption Bands for **4-Amino-2-methoxybenzaldehyde**

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Vibrational Mode	Expected Frequency Range (cm^{-1})	Interpretation
N-H Stretch (Amine)	**3300 - 3500 (two bands)**	**Confirms the presence of a primary amine ($-NH_2$).**
C-H Stretch (Aromatic)	3000 - 3100	Indicates the aromatic ring C-H bonds.
C-H Stretch (Aldehyde)	2700 - 2900 (often two weak bands)	Characteristic of the C-H bond in the -CHO group.
C=O Stretch (Aldehyde)	1680 - 1700	Confirms the aldehyde carbonyl group. Conjugation with the aromatic ring lowers the frequency from a typical aliphatic aldehyde (~1730 cm^{-1}).
C=C Stretch (Aromatic)	1500 - 1600	Indicates the benzene ring framework.

| C-O Stretch (Ether) | 1200 - 1275 (asymmetric) & 1000-1075 (symmetric) | Confirms the aryl-alkyl ether (methoxy) group. |

Trustworthiness: The presence of all these key bands provides a high-confidence "fingerprint" confirming the coexistence of the amine, methoxy, and benzaldehyde moieties within the same molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Assembling the Structure

Expertise & Causality: NMR is the most powerful technique for determining the precise connectivity of atoms in a molecule. It provides information about the chemical environment of each ^{1}H and ^{13}C nucleus, allowing for the deduction of the atom-to-atom bonding framework and, critically, the isomeric substitution pattern.

Experimental Protocol: NMR Sample Preparation

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- Solvent Selection: Choose a suitable deuterated solvent that dissolves the sample completely, such as Chloroform-d ($CDCl_3$) or DMSO-d_6.[10][11]
- Sample Weighing: Accurately weigh 5-25 mg of the compound.[12]
- Dissolution: Dissolve the sample in approximately 0.55-0.6 mL of the deuterated solvent in a clean vial before transferring to the NMR tube.[12]
- Filtration: Filter the solution through a pipette with a small plug of glass wool into a clean, high-quality 5 mm NMR tube to remove any particulate matter.[12]
- Internal Standard: The residual proton signal of the solvent (e.g., $CHCl_3$ at 7.26 ppm) is typically used as a secondary reference. Tetramethylsilane (TMS) can be used as a primary reference (0 ppm).[12]

^{1}H NMR Spectroscopy: Mapping the Protons

^{1}H NMR provides four key pieces of information:

- Chemical Shift (δ): Indicates the electronic environment of a proton.
- Integration: The area under a peak, proportional to the number of protons it represents.
- Multiplicity (Splitting): Reveals the number of protons on adjacent carbons.
- Coupling Constant (J): The distance between split peaks, which helps determine spatial relationships (e.g., ortho, meta, para coupling).

Table 3: Predicted ^{1}H NMR Data for **4-Amino-2-methoxybenzaldehyde** in $CDCl_3$

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~9.8	**Singlet (s)**	**1H**	**Aldehyde (-CHO)**	**Aldehyde protons are highly deshielded and appear far downfield. No adjacent protons to couple with.**
~7.6	Doublet (d)	1H	H-6	Ortho to the electron-withdrawing aldehyde group, making it the most deshielded aromatic proton. Coupled to H-5.
~6.3	Doublet of doublets (dd)	1H	H-5	Ortho to H-6 and meta to H-3. Electron-donating groups ($-NH_2$, $-OCH_3$) shield this position significantly.
~6.2	Doublet (d)	1H	H-3	Ortho to the strongly electron-donating $-NH_2$ group, making it highly shielded. Coupled only to H-5.

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~4.5	Broad singlet (br s)	2H	Amine (-NH_2)	Chemical shift is variable and protons often exchange, leading to a broad signal.

| ~3.9 | Singlet (s) | 3H | Methoxy (-OCH_3) | Protons on a methyl group attached to an oxygen are deshielded relative to alkanes. No adjacent protons. |

Trustworthiness: The unique splitting pattern of the three aromatic protons is the definitive signature of the 1,2,4-substitution pattern. The integration values (1H:1H:1H:2H:3H) must align with the proton count of the molecular formula.

^{13}C NMR Spectroscopy: Visualizing the Carbon Skeleton

^{13}C NMR spectroscopy provides a count of the unique carbon environments in the molecule.

Table 4: Predicted ^{13}C NMR Data for **4-Amino-2-methoxybenzaldehyde** in $CDCl_3$

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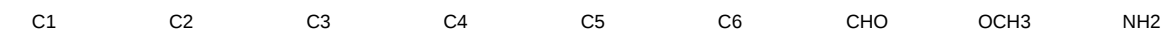
Chemical Shift (δ, ppm)	Assignment	Rationale
~191.9	C=O	**Aldehyde carbonyl carbons are highly deshielded.[13]**
~160.0	C2-OCH_3	Aromatic carbon attached to electronegative oxygen is deshielded.[13]
~137.7	C4-NH_2	Aromatic carbon attached to nitrogen.[13]
~129.9	C6	Aromatic methine carbon.[13]
~123.3	C1-CHO	Quaternary aromatic carbon attached to the aldehyde.[13]
~121.3	C5	Aromatic methine carbon.[13]
~112.0	C3	Aromatic methine carbon.[13]

| ~55.3 | -OCH_3 | Methoxy carbon, typical chemical shift.[13] |

Trustworthiness: Observing exactly 8 distinct carbon signals corresponding to the expected chemical environments provides conclusive evidence for the proposed carbon skeleton and rules out symmetric isomers which would show fewer signals.



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Caption: Structure of **4-Amino-2-methoxybenzaldehyde**.

Chemical Corroboration: Validating Functional Group Reactivity

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Expertise & Causality: While modern spectroscopy is powerful, classical wet chemical tests provide an inexpensive and rapid orthogonal validation of key functional groups. These tests rely on observable changes (e.g., color change, precipitate formation) resulting from a specific chemical reaction.

Protocol 1: Test for Aldehyde (Tollens' Test)

The Tollens' test distinguishes aldehydes from ketones. The aldehyde is oxidized to a carboxylic acid, while Ag(I) ions in the Tollens' reagent are reduced to elemental silver, forming a characteristic "silver mirror" on the glassware.[14][15][16]

- Reagent Preparation: Freshly prepare Tollens' reagent immediately before use by adding a few drops of dilute NaOH to aqueous silver nitrate to precipitate silver oxide, then adding dilute aqueous ammonia dropwise until the precipitate just dissolves, forming the $[Ag(NH_3)_2]^+$ complex.[14]
- Procedure: Dissolve a small amount (~20-50 mg) of the sample in a minimal amount of suitable solvent (e.g., ethanol) in a clean test tube.[17] Add 1-2 mL of the freshly prepared Tollens' reagent.[15]
- Observation: Gently warm the mixture in a water bath for 5-10 minutes.[15] A positive test is the formation of a silver mirror or a black precipitate of silver.[17]

Protocol 2: Test for Aldehyde/Ketone Carbonyl (2,4-DNP Test)

This test confirms the presence of a carbonyl group. Aldehydes and ketones react with 2,4-dinitrophenylhydrazine (Brady's reagent) in an addition-elimination reaction to form a brightly colored yellow, orange, or red precipitate (a 2,4-dinitrophenylhydrazone).[18]

- Procedure: Dissolve a few drops or a small spatula tip of the sample in ~2 mL of ethanol.[19]
- Reaction: Add 5 drops of the 2,4-DNP reagent and shake the mixture.[19]
- Observation: The formation of a yellow-to-orange precipitate, either immediately or upon standing for 15 minutes, indicates a positive test for an aldehyde or ketone.[19]

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Trustworthiness: Positive results in both the Tollens' and 2,4-DNP tests provide dual chemical confirmation of the aldehyde functional group's presence and reactivity.

Synthesis and Conclusion

The structure elucidation of **4-Amino-2-methoxybenzaldehyde** is a logical process of evidence accumulation.

- Mass Spectrometry confirmed the molecular formula $C_8H_9NO_2$ by matching the molecular weight.
- Infrared Spectroscopy confirmed the presence of the required functional groups: a primary amine, an aromatic aldehyde, and a methoxy ether.
- ^{1}H and ^{13}C NMR Spectroscopy provided the definitive atom-to-atom connectivity, establishing the 1,2,4-substitution pattern on the benzene ring and confirming the complete carbon-hydrogen framework.
- Chemical Tests corroborated the identity and reactivity of the aldehyde functional group.

The convergence of data from these independent and orthogonal analytical techniques allows for the unambiguous assignment of the structure as **4-Amino-2-methoxybenzaldehyde**. This rigorous, self-validating approach exemplifies the standards of scientific integrity required in modern chemical and pharmaceutical research.

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